

Benchmarking Albafuran A: A Comparative Guide to PTP1B Inhibition

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Compound of Interest

Compound Name: Albafuran A

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This guide provides a comprehensive comparison of **Albafuran A**, a natural product isolated from *Morus* species, against Trodusquemine, a well-characterized clinical trial candidate, as inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a prime therapeutic target for type 2 diabetes, obesity, and cancer. This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant biological and experimental frameworks to aid in the evaluation of **Albafuran A** as a potential therapeutic agent.

At a Glance: Albafuran A vs. Trodusquemine

Feature	Albafuran A	Trodusquemine (MSI-1436)
Source	Natural product from <i>Morus bombycis</i>	Natural aminosterol
PTP1B IC50	2.7 - 9.2 μ M[1]	~1 μ M[2][3]
Mechanism of Inhibition	Mixed-type[1][2]	Allosteric, Non-competitive[2][3]
Clinical Development	Pre-clinical	Has undergone Phase I and II clinical trials

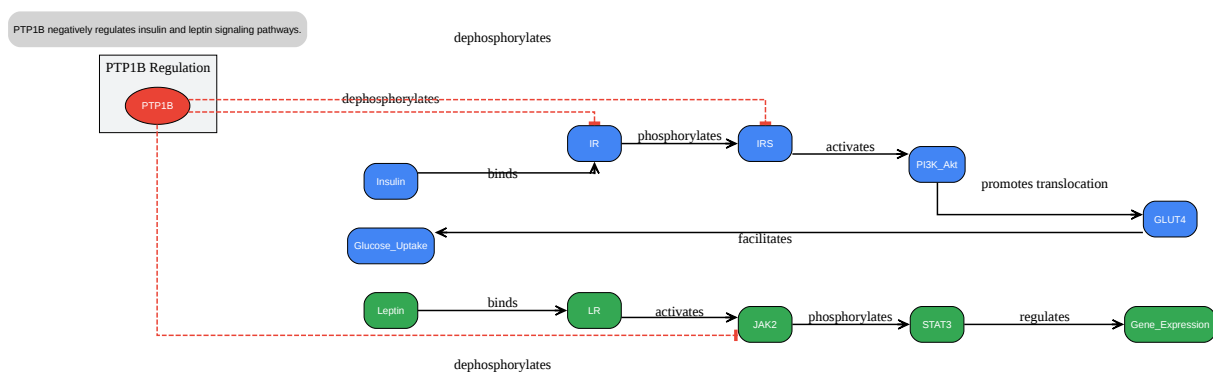
In-Depth Inhibitory Activity Comparison

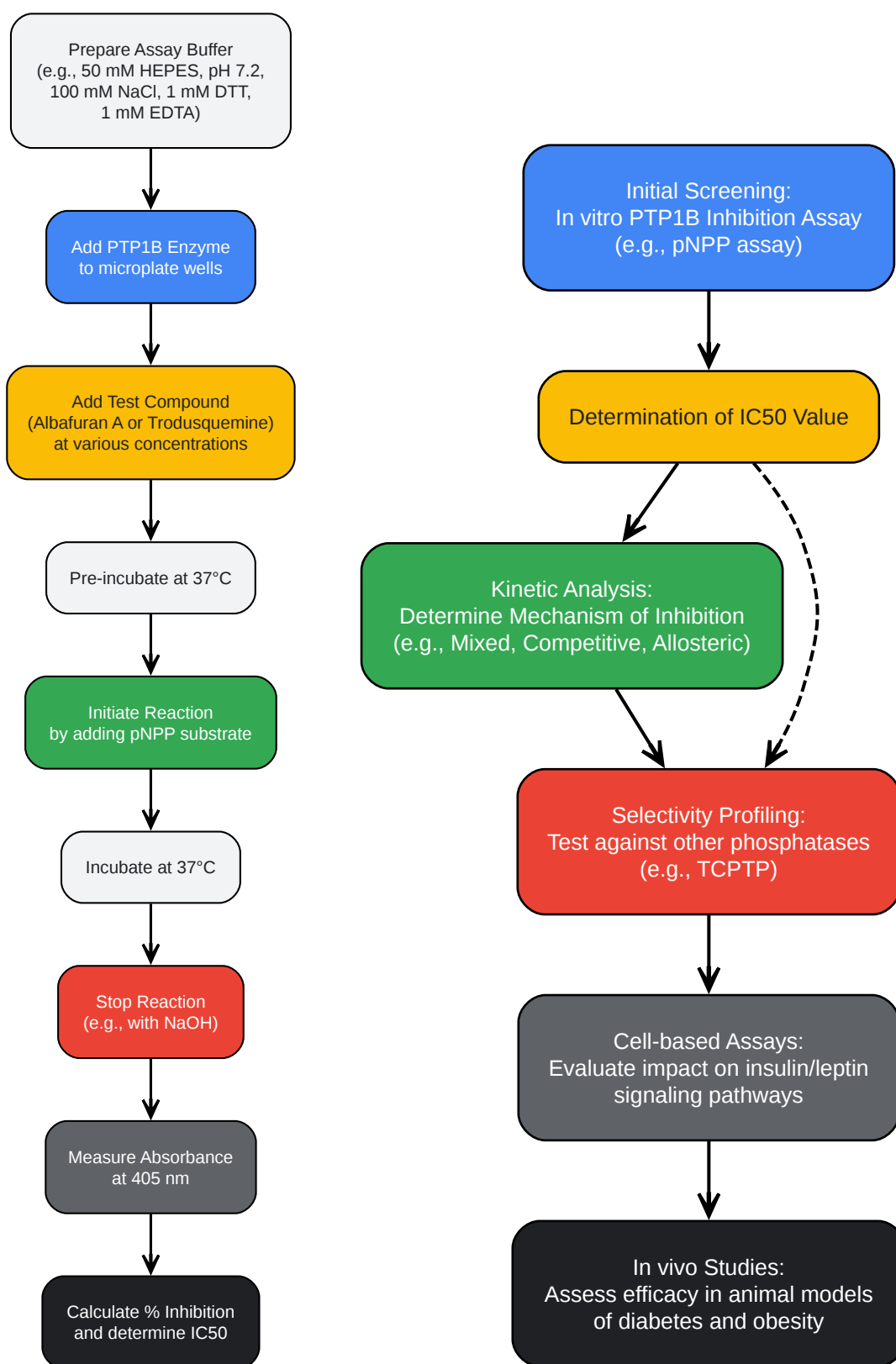
The inhibitory potential of **Albafuran A** and other related natural products from *Morus* species against PTP1B has been evaluated in several studies. A direct comparison with the clinically evaluated inhibitor Trodusquemine provides valuable context for its potential efficacy.

Compound	IC50 (μM)	Type of Inhibition	Source
Albafuran A	2.7 - 9.2[1]	Mixed-type[1][2]	<i>Morus bombycis</i> [2]
Mulberrofuran W	2.7 - 9.2[1]	Mixed-type[2]	<i>Morus bombycis</i> [2]
Mulberrofuran D	2.7 - 9.2[1]	Mixed-type[2]	<i>Morus bombycis</i> [2]
Morusalfuran B	8.92[4]	Mixed-type[5]	<i>Morus alba</i> [4]
Morusalfuran C	7.26[4]	Mixed-type[5]	<i>Morus alba</i> [4]
Trodusquemine (MSI-1436)	~1[2][3]	Allosteric, Non-competitive[2][3]	Synthetic derivative of a natural aminosterol

Understanding the PTP1B Signaling Pathway

PTP1B plays a crucial role in attenuating the insulin and leptin signaling pathways. By dephosphorylating the insulin receptor (IR) and its substrates (IRS), as well as Janus kinase 2 (JAK2) in the leptin pathway, PTP1B effectively dampens downstream signals that promote glucose uptake and regulate appetite. Inhibition of PTP1B is therefore a promising strategy to enhance insulin and leptin sensitivity.





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